

An In-depth Technical Guide to 2,2,3,3-Tetrafluoropropanoyl Bromide

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Compound of Interest

Compound Name: 2,2,3,3-tetrafluoropropanoyl
Bromide
Cat. No.: B14872637

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This guide provides a comprehensive technical overview of **2,2,3,3-tetrafluoropropanoyl bromide** (CAS Number: 61444-66-4), a fluorinated acyl bromide of significant interest in synthetic organic chemistry and drug discovery. While specific literature on this compound is limited, this document synthesizes information from analogous structures and fundamental chemical principles to offer insights into its properties, synthesis, reactivity, and potential applications. The strategic incorporation of fluorine atoms can profoundly influence the physicochemical and biological properties of molecules, making fluorinated building blocks like **2,2,3,3-tetrafluoropropanoyl bromide** valuable tools for the development of novel pharmaceuticals. This guide is intended to serve as a foundational resource for researchers and professionals working with or considering the use of this reactive intermediate.

Chemical Identity and Physicochemical Properties

2,2,3,3-Tetrafluoropropanoyl bromide is a derivative of propanoic acid where four hydrogen atoms have been replaced by fluorine, and the hydroxyl group of the carboxylic acid is

substituted with a bromine atom.

Table 1: Physicochemical Properties of **2,2,3,3-Tetrafluoropropanoyl Bromide** and Related Compounds

Property	2,2,3,3-Tetrafluoropropanoyl Bromide (Predicted/Inferred)	2-Chloro-2,3,3,3-tetrafluoropropanoyl bromide [1]	2-Bromo-2,3,3,3-tetrafluoropropanoyl chloride [2]
CAS Number	61444-66-4	261503-70-2	6066-45-1
Molecular Formula	C ₃ HBrF ₄ O	C ₃ BrClF ₄ O	C ₃ BrClF ₄ O
Molecular Weight	208.94 g/mol	243.38 g/mol	243.38 g/mol
Boiling Point	Estimated to be around 80-100 °C	77.2 °C	67 °C
Density	Estimated to be >1.8 g/cm ³	1.92 g/cm ³	2.001 g/cm ³
Reactivity	Highly reactive, moisture-sensitive	Highly reactive, moisture-sensitive	Highly reactive, moisture-sensitive

Note: Properties for **2,2,3,3-tetrafluoropropanoyl bromide** are estimated based on trends observed in similar halogenated and fluorinated compounds in the absence of specific experimental data.

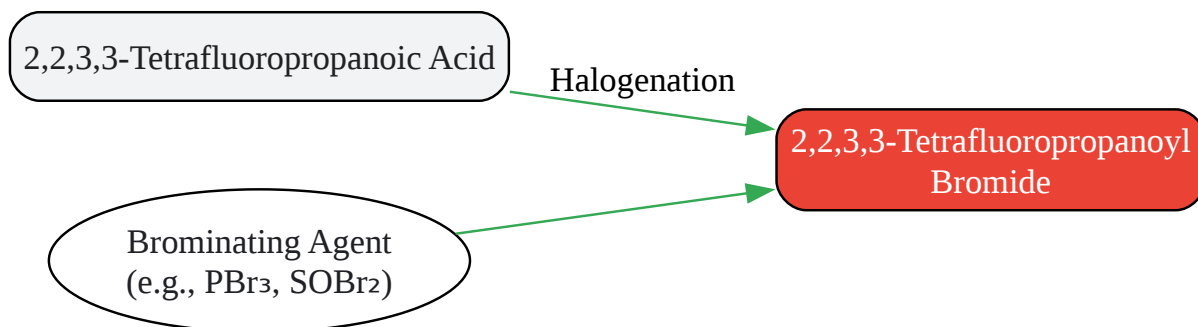
The high electronegativity of the fluorine atoms is expected to significantly influence the electrophilicity of the carbonyl carbon, making it a highly reactive acylating agent.

Synthesis of 2,2,3,3-Tetrafluoropropanoyl Bromide

While a specific, peer-reviewed synthesis for **2,2,3,3-tetrafluoropropanoyl bromide** is not readily available in the searched literature, a plausible and commonly employed synthetic route would involve the conversion of the corresponding carboxylic acid, 2,2,3,3-tetrafluoropropanoic acid, to the acyl bromide.

Proposed Synthetic Pathway

The synthesis would likely proceed via the reaction of 2,2,3,3-tetrafluoropropanoic acid with a brominating agent.



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Caption: Proposed synthesis of **2,2,3,3-tetrafluoropropanoyl bromide**.

Experimental Protocol (Hypothetical)

Warning: This is a hypothetical protocol and should be adapted and optimized with appropriate safety precautions in a laboratory setting. All operations should be performed in a well-ventilated fume hood.

Materials:

- 2,2,3,3-Tetrafluoropropanoic acid
- Thionyl bromide (SOBr_2) or Phosphorus tribromide (PBr_3)
- Anhydrous solvent (e.g., dichloromethane or chloroform)
- Inert gas (Nitrogen or Argon)

Procedure:

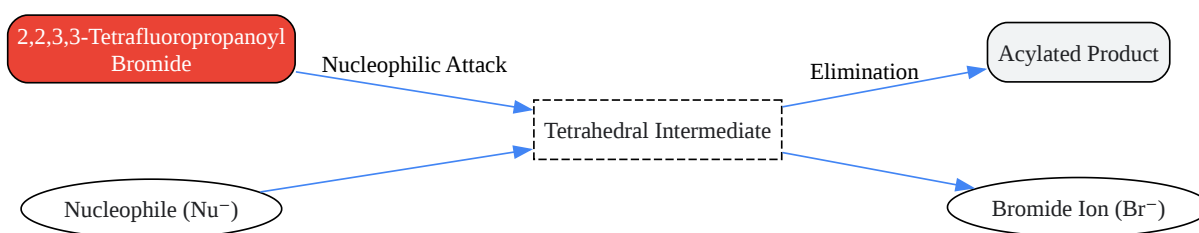
- To a flame-dried, two-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and an inert gas inlet, add 2,2,3,3-tetrafluoropropanoic acid (1.0 eq).

- Add an anhydrous solvent such as dichloromethane.
- Slowly add the brominating agent (e.g., thionyl bromide, 1.2 eq) to the stirred solution at room temperature.
- The reaction mixture is then gently heated to reflux and maintained at that temperature for several hours, monitoring the reaction progress by a suitable analytical technique (e.g., IR spectroscopy, looking for the disappearance of the broad O-H stretch of the carboxylic acid).
- After completion, the reaction mixture is cooled to room temperature.
- The excess brominating agent and solvent are carefully removed by distillation.
- The crude **2,2,3,3-tetrafluoropropanoyl bromide** is then purified by fractional distillation under reduced pressure to yield the final product.

Reactivity and Mechanistic Considerations

2,2,3,3-Tetrafluoropropanoyl bromide is expected to be a highly reactive electrophile, readily undergoing nucleophilic acyl substitution reactions. The electron-withdrawing tetrafluoroethyl group will enhance the partial positive charge on the carbonyl carbon, making it highly susceptible to attack by nucleophiles.

General Reaction Mechanism: Nucleophilic Acyl Substitution



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Caption: General mechanism of nucleophilic acyl substitution.

Reactions with Common Nucleophiles:

- Alcohols: Will react to form the corresponding esters.
- Amines: Will readily react with primary and secondary amines to form amides.
- Water: Will hydrolyze to form 2,2,3,3-tetrafluoropropanoic acid and hydrobromic acid. This highlights the moisture-sensitive nature of the compound.

Applications in Drug Development

The introduction of fluorinated moieties is a well-established strategy in medicinal chemistry to modulate a drug candidate's metabolic stability, lipophilicity, and binding affinity. **2,2,3,3-Tetrafluoropropanoyl bromide** can serve as a valuable building block for the synthesis of complex fluorinated molecules.

Potential Applications:

- Synthesis of Fluorinated Amides and Esters: Can be used to introduce the 2,2,3,3-tetrafluoropropanoyl group into molecules containing amine or alcohol functionalities.
- Lead Optimization: The unique electronic properties of the tetrafluoroethyl group can be exploited to fine-tune the pharmacokinetic and pharmacodynamic properties of lead compounds.

Safety and Handling

Warning: Based on data for analogous compounds, **2,2,3,3-tetrafluoropropanoyl bromide** should be considered a hazardous and highly reactive substance.^{[3][4][5][6]}

Table 2: GHS Hazard Information (Inferred)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	Causes severe skin burns and eye damage.
Serious Eye Damage/Eye Irritation	1	Causes serious eye damage.
Acute Toxicity, Inhalation	3	Toxic if inhaled.
Flammable Liquids	2	Highly flammable liquid and vapor.

Note: This information is inferred from safety data sheets of structurally similar compounds and should be treated with caution.

Handling Precautions:

- Always handle in a well-ventilated chemical fume hood.[\[5\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[5\]](#)
- Keep away from sources of ignition and moisture.[\[5\]](#)
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.

First Aid Measures:

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Give large quantities of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Conclusion

2,2,3,3-Tetrafluoropropanoyl bromide, while not extensively documented, represents a potentially valuable reagent for the synthesis of novel fluorinated compounds in the pharmaceutical and agrochemical industries. Its high reactivity, driven by the electron-withdrawing nature of the fluoroalkyl chain, makes it an effective acylating agent. Researchers should exercise extreme caution when handling this compound due to its inferred hazardous properties. The synthetic and reactivity information presented in this guide, although based on analogy, provides a solid foundation for the exploration and utilization of this promising chemical entity.

References

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